

An In-depth Technical Guide to the Isomers of C8H5F2N

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Compound of Interest

Compound Name: 2,3-Difluorophenylacetonitrile

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For Researchers, Scientists, and Drug Development Professionals

The chemical formula C8H5F2N represents a class of compounds known as difluorobenzonitriles. These molecules are structural isomers, meaning they share the same molecular formula but differ in the arrangement of their atoms.^{[1][2]} The position of the two fluorine atoms on the benzene ring significantly influences the chemical and physical properties of each isomer, making them versatile building blocks in various scientific and industrial applications, particularly in the development of pharmaceuticals and agrochemicals.^{[3][4][5]}

This technical guide provides a comprehensive overview of the key isomers of C8H5F2N, their IUPAC names, physical properties, and significant applications in research and development.

IUPAC Nomenclature and Physical Properties of C8H5F2N Isomers

The systematic naming of these compounds follows the IUPAC nomenclature rules for substituted benzene rings. The primary isomers are named based on the positions of the fluorine atoms relative to the cyano (-CN) group. A summary of their IUPAC names and key physical properties is presented below.

IUPAC Name	CAS Number	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)
2,3-Difluorobenzonitrile	21524-39-0	139.10	N/A (Liquid at RT)	-	1.254 (at 25°C) ^[6]
2,4-Difluorobenzonitrile	3939-09-1	139.10	-	197-198	-
2,5-Difluorobenzonitrile	64248-64-2	139.11	33-35	188	-
2,6-Difluorobenzonitrile	1897-52-5	139.1	28	197-198	1.24
3,4-Difluorobenzonitrile	64248-62-0	139.10	52-54	-	-
3,5-Difluorobenzonitrile	64248-63-1	139.1	84-86 ^[7]	160	-

Applications in Research and Drug Development

Difluorobenzonitrile isomers are valuable intermediates in organic synthesis. The presence and position of the fluorine atoms can enhance the metabolic stability, bioavailability, and binding affinity of target molecules, making them attractive motifs in drug design.^[3]

- **2,3-Difluorobenzonitrile:** Serves as a key intermediate in the synthesis of pharmaceuticals, including anti-cancer and anti-inflammatory drugs.^[5] It is also used in material science for creating advanced polymers and coatings with improved chemical resistance and thermal stability.^[5]

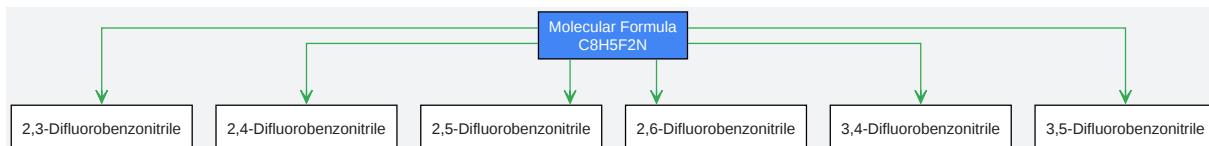
- 2,4-Difluorobenzonitrile: This isomer is a common building block for introducing fluorinated benzonitrile into target molecules via nucleophilic aromatic substitution.[8] It has been utilized in the synthesis of compounds studied for the treatment of Alzheimer's disease and in the creation of iridium complexes for OLEDs and photoredox catalysis.[8]
- 2,5-Difluorobenzonitrile: Employed as an intermediate in the development of novel pharmaceuticals, particularly those targeting neurological disorders.[4] It is also used in the agrochemical industry for producing herbicides and insecticides.[4]
- 2,6-Difluorobenzonitrile: A versatile compound used in the synthesis of various pharmaceuticals, including anti-inflammatory and anti-cancer drugs. It is also a component in the formulation of agrochemicals like herbicides and pesticides and is used in material science for specialty polymers.
- 3,4-Difluorobenzonitrile: Widely used in the synthesis of pharmaceutical compounds and agrochemical products.[3] The fluorine atoms in this isomer can improve the pharmacokinetics and biological activity of the final products.[3]
- 3,5-Difluorobenzonitrile: Applied as an electron acceptor unit in materials for Organic Light-Emitting Diodes (OLEDs) that exhibit thermally activated delayed fluorescence (TADF).[9] It is also used in organometallic chemistry to facilitate catalytic reactions.[9]

Experimental Protocols

The synthesis and application of difluorobenzonitrile isomers are described in various scientific publications. For detailed experimental methodologies, researchers are encouraged to consult the primary literature. For instance, the synthesis of 3,5-difluorobenzonitrile from 3,5-difluorobromobenzene is detailed in the *Journal of Medicinal Chemistry* and *Tetrahedron*.[7] These papers provide specific reaction conditions, purification techniques, and characterization data. Similarly, studies on the use of 2,4-difluorobenzonitrile in the synthesis of compounds for neurodegenerative diseases can be found in the *Journal of Medicinal Chemistry*.[8]

Logical Relationship of C₈H₅F₂N Isomers

The following diagram illustrates the relationship between the parent molecular formula and its various difluorobenzonitrile isomers.



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Caption: Structural isomers of the molecular formula C8H5F2N.

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